

Personal protective equipment for handling DPH propionic acid

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Compound of Interest

Compound Name: DPH propionic acid

Cat. No.: B1239432

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Essential Safety Protocols for Handling DPH-Propionic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensure personal safety and maintain the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information for handling DPH-propionic acid, with a focus on personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

- Name: DPH-propionic acid
- Synonym: 3-(4-((1E,3E,5E)-6-phenylhexa-1,3,5-trien-1-yl)phenyl)propanoic acid[1][2]
- Molecular Formula: $C_{21}H_{20}O_2$ [1]
- Molecular Weight: 304.38 g/mol [1]
- Appearance: Powder[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling DPH-propionic acid. The following table summarizes the recommended PPE to minimize exposure.

Protection Area	Required Equipment	Standards & Specifications	Key Considerations
Eye & Face Protection	Chemical Safety Goggles or Face Shield	OSHA 29 CFR 1910.133 or European Standard EN166[3][4]	Always wear when handling the solid powder or solutions to protect against splashes.
Skin & Body Protection	Chemical-Resistant Gloves (Nitrile rubber recommended)	Inspect gloves for integrity before each use.[4]	Wear a standard lab coat, fully buttoned, to prevent skin exposure.[3][4]
Respiratory Protection	NIOSH/MSHA Approved Respirator	N95 (US) or P1 (EU EN 143) for nuisance dust.[4]	Required if ventilation is inadequate or when handling large quantities of powder where dust generation is possible.[3][4]

Operational Plan: Handling and Storage

Proper engineering controls and handling procedures are critical for safely managing DPH-propionic acid in a laboratory setting.

Engineering Controls:

- **Ventilation:** Always handle DPH-propionic acid in a well-ventilated area. A certified chemical fume hood is the recommended primary engineering control to minimize inhalation exposure. [4]
- **Safety Equipment:** Ensure that eyewash stations and safety showers are readily accessible and in good working order.[3]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid Inhalation: Do not inhale dust or vapors. Minimize the generation of dust during handling.[\[3\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[3\]](#)
- Container Management: Keep the storage container tightly closed when not in use.[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[3\]](#)
- The compound should be stored at -20°C for long-term stability.[\[1\]](#)
- Keep the container tightly sealed to prevent degradation.[\[3\]](#)

Disposal Plan

DPH-propionic acid and any contaminated materials must be disposed of as hazardous waste. Adhere to all local, state, and federal regulations for chemical waste disposal.

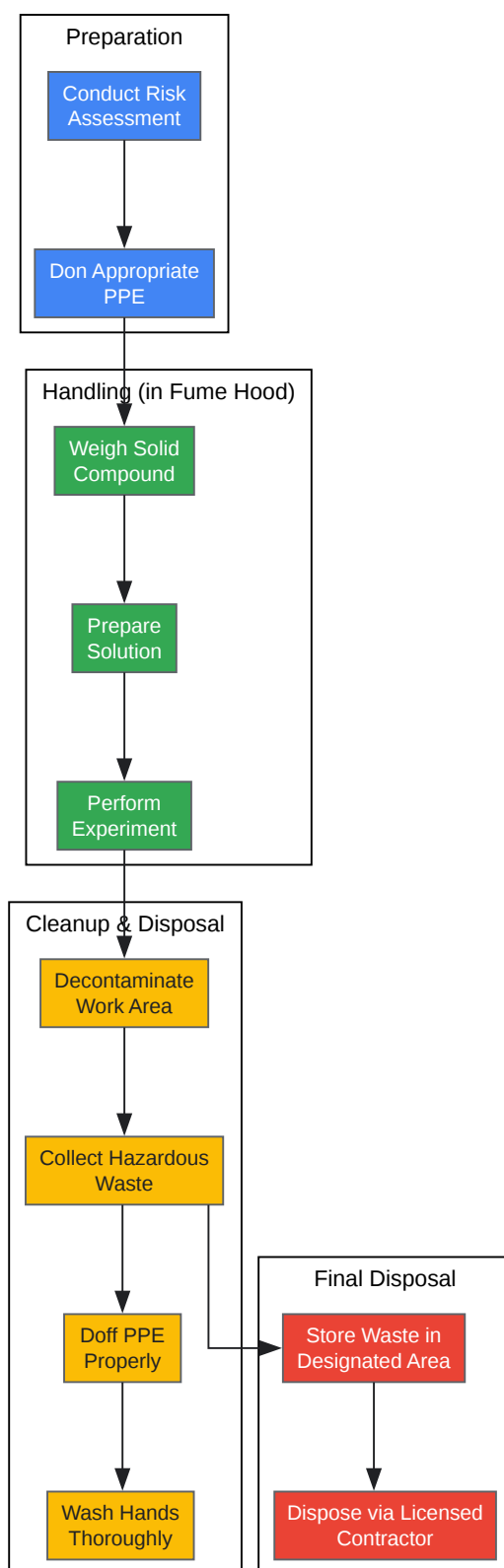
Disposal Steps:

- Waste Collection: Collect all waste material (including contaminated PPE) in a designated, compatible, and properly labeled hazardous waste container.
- Labeling: The waste container must be clearly labeled with the full chemical name ("DPH-propionic acid") and the associated hazards.
- Segregation: Do not mix DPH-propionic acid waste with other waste streams unless compatibility has been confirmed.

- Licensed Disposal: Arrange for the collection and disposal of the hazardous waste by a licensed disposal company. Do not pour down the drain or discard with regular trash.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling of DPH-propionic acid, from initial preparation to final disposal.



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